

Technical Guide: Physical and Chemical Characteristics of Tazobactam Ester-¹³C,_{d3}

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Compound of Interest

Compound Name: Tazobactam ester-¹³C,_{d3}

Cat. No.: B12395568

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of the isotopically labeled compound, Tazobactam Ester-¹³C,_{d3}. This document is intended to serve as a valuable resource for researchers and scientists engaged in drug development, particularly in the areas of pharmacokinetics, metabolism, and analytical chemistry.

Introduction

Tazobactam is a potent inhibitor of a broad spectrum of β-lactamase enzymes. It is frequently used in combination with β-lactam antibiotics to combat bacterial resistance.[1][2][3]

Tazobactam Ester-¹³C,_{d3} is a stable isotope-labeled derivative of a tazobactam ester, designed for use as an internal standard in quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).[4] Its structure incorporates one carbon-13 atom and three deuterium atoms, providing a distinct mass shift for accurate quantification of the unlabeled parent drug.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of Tazobactam and its labeled ester derivative. Data for the labeled ester is based on available supplier information and theoretical calculations, while data for the parent compound, Tazobactam, is well-documented.

Property	Tazobactam	Tazobactam Ester- ¹³ C, ₃ D ₃	Data Source
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₅ S	C ₉ ¹³ CH ₉ D ₃ N ₄ O ₅ S	[2][4]
Molecular Weight	300.29 g/mol	318.33 g/mol	[2][4]
Monoisotopic Mass	300.0532 g/mol	304.0782 g/mol	Calculated
Appearance	White to off-white crystalline powder (for sodium salt)	Not specified (likely a solid)	[3][5]
IUPAC Name	(2S,3S,5R)-3-methyl-7-oxo-3-(1H-1,2,3-triazol-1-ylmethyl)-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid 4,4-dioxide	Not formally named; a ¹³ C, ₃ D ₃ -labeled ester derivative of Tazobactam	[2]
CAS Number	89786-04-9	Not available	[2]
Solubility	Water solubility of Tazobactam sodium is 10.3 mg/mL.	Expected to have different solubility from the parent acid and sodium salt due to the ester group.	[6]
pKa (Strongest Acidic)	2.86 (for Tazobactam)	Not applicable (esterified carboxylic acid)	[6]

Synthesis and Characterization

While the specific proprietary synthesis of Tazobactam Ester-¹³C,₃D₃ is not publicly available, a general synthetic scheme can be inferred from established methods for synthesizing Tazobactam and its derivatives.[7][8][9][10] The synthesis would likely involve the use of ¹³C and deuterium-labeled precursors at appropriate steps in the synthetic pathway.

General Synthetic Approach

A plausible synthetic route would start from a suitable penicillanic acid derivative. Key steps would include the introduction of the triazole ring and the formation of the sulfone. The esterification of the carboxylic acid would be a crucial step, and the isotopic labels could be introduced via a labeled methylating or ethylating agent to form the ester, or through a labeled precursor in the synthesis of the core tazobactam structure.

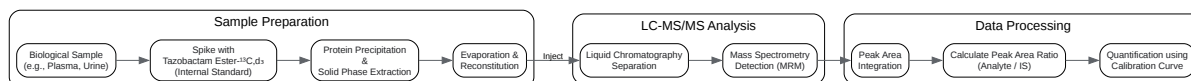
Characterization Protocols

The structural identity and purity of Tazobactam Ester- $^{13}\text{C}_3, \text{d}_3$ would be confirmed using a combination of analytical techniques:

- **Mass Spectrometry (MS):** To confirm the molecular weight and isotopic enrichment. High-resolution mass spectrometry would be employed to verify the elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be used to elucidate the chemical structure and confirm the positions of the isotopic labels. The absence of certain proton signals and the presence of a distinct ^{13}C signal would verify the labeling.
- **High-Performance Liquid Chromatography (HPLC):** To determine the chemical purity of the compound. A gradient elution method with UV detection would be suitable for this purpose.

Analytical Workflow

The primary application of Tazobactam Ester- $^{13}\text{C}_3, \text{d}_3$ is as an internal standard in quantitative bioanalytical methods. The following diagram illustrates a typical workflow for the quantification of Tazobactam in a biological matrix.



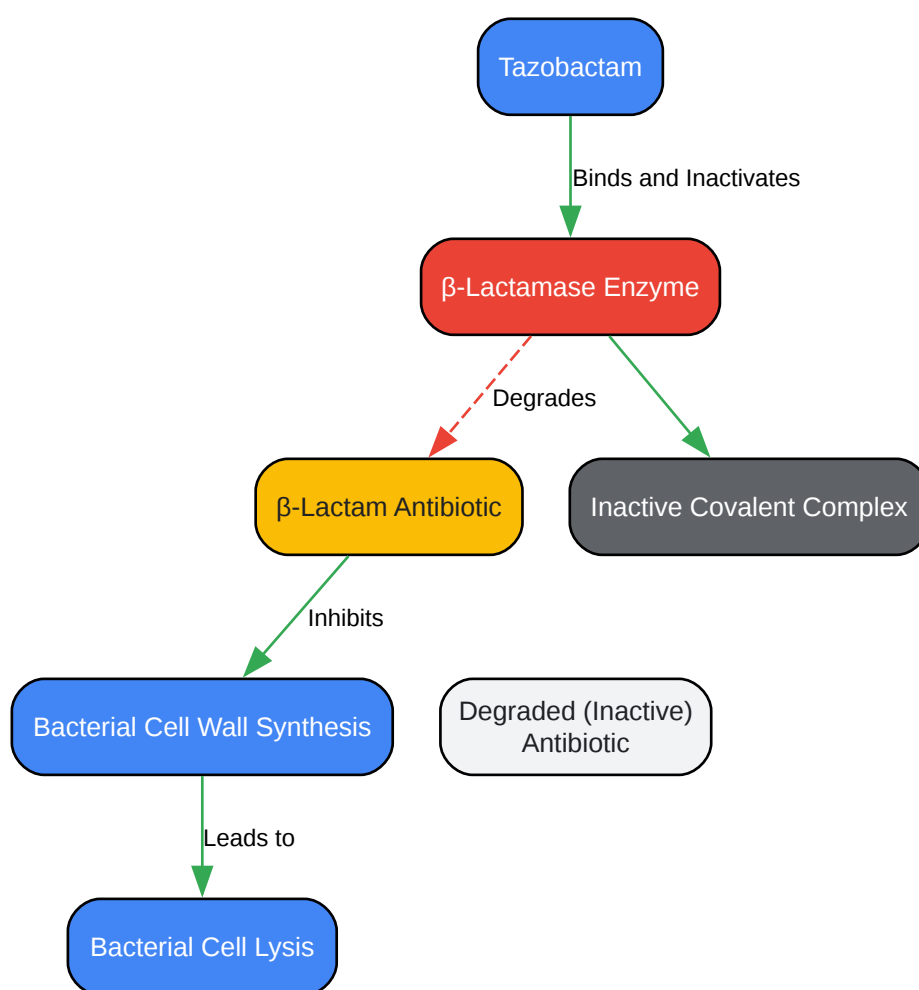
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Caption: Workflow for Tazobactam quantification using an internal standard.

Mechanism of Action of Tazobactam

Tazobactam itself has weak antibacterial activity.^[1] Its clinical utility stems from its ability to irreversibly inactivate a wide range of bacterial β -lactamase enzymes.^{[1][6]} These enzymes are produced by resistant bacteria and hydrolyze the β -lactam ring of antibiotics like penicillins and cephalosporins, rendering them ineffective. By inhibiting these enzymes, tazobactam protects the co-administered antibiotic from degradation, thereby restoring its antibacterial activity.^{[1][2]}

The following diagram illustrates the inhibitory action of Tazobactam on β -lactamase.



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Caption: Mechanism of action of Tazobactam as a β -lactamase inhibitor.

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